

Personal protective equipment for handling ZAP-180013

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Compound of Interest

Compound Name: ZAP-180013

Cat. No.: B1683543

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Essential Safety and Handling Guide for ZAP-180013

Topic: Personal Protective Equipment for Handling **ZAP-180013** Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

This document provides critical safety protocols for the handling and disposal of **ZAP-180013**, a potent ZAP-70 kinase inhibitor. Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental exposure.

Hazard Identification and Engineering Controls

ZAP-180013 is classified with the following hazards according to the Globally Harmonized System (GHS)[1]:

- H302: Harmful if swallowed (Acute toxicity, oral - Category 4)
- H315: Causes skin irritation (Skin corrosion/irritation - Category 2)
- H319: Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)
- H335: May cause respiratory irritation (Specific target organ toxicity, single exposure - Category 3)

Given its potency as a kinase inhibitor and its hazard profile, all work with **ZAP-180013** in its powdered form must be conducted within a certified chemical fume hood or a powder containment enclosure to minimize inhalation exposure.^[1]

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to prevent skin, eye, and respiratory exposure. The following table summarizes the required equipment.

Protection Level	Equipment Specification	Rationale & Best Practices
Hand Protection	Double-gloving with nitrile gloves.	The outer glove should be removed and disposed of immediately after handling the compound or in case of a splash. Change outer gloves every 30-60 minutes.
Eye & Face Protection	Chemical splash goggles with side shields.	A face shield should be worn over goggles when there is a significant risk of splashing, such as during bulk handling or solvent addition.
Body Protection	Disposable, solid-front lab coat with knit cuffs or impervious coveralls (e.g., Tyvek).	This prevents contamination of personal clothing. Lab coats must be dedicated to potent compound work and disposed of after the task or at the end of the day.
Respiratory Protection	An N95 or higher-rated respirator is required when handling the powder outside of a certified containment system.	Use is mandatory if there is any risk of aerosolization and engineering controls are not available or may be insufficient. ^[1]
Foot Protection	Closed-toe shoes and disposable shoe covers.	Shoe covers should be worn in the designated handling area and removed before exiting to prevent tracking contamination.

Operational Handling Plan: Step-by-Step Protocols

3.1. Preparation and Weighing (Solid Compound)

- **Area Preparation:** Before starting, ensure the chemical fume hood or containment enclosure is clean and decontaminated. Prepare all necessary equipment (spatulas, weigh boats, solvent vials) and place them on a disposable, absorbent bench liner.
- **Don PPE:** Put on all required PPE as specified in the table above.
- **Weighing:** Carefully weigh the desired amount of **ZAP-180013** powder. Use gentle scooping motions to avoid generating dust.^[1]
- **Post-Weighing:** After weighing, carefully cap the stock vial and wipe it down with a dampened wipe (70% ethanol or isopropanol) before returning it to its designated storage location (-20°C for short-term, -80°C for long-term).^{[1][2]}

3.2. Solution Preparation (Reconstitution)

- **Solvent Addition:** **ZAP-180013** is soluble in DMSO up to 100 mM. To avoid splashing, slowly add the solvent to the vessel containing the weighed powder.^[1]
- **Mixing:** Cap the vial and mix by vortexing or gentle agitation until the solid is fully dissolved. A warm water bath can be used to aid dissolution if necessary.
- **Labeling:** Clearly label the solution vial with the compound name, concentration, solvent, date, and your initials.

Spill and Emergency Procedures

- **Minor Spill (Powder):**
 - Alert others in the immediate area.
 - Wearing full PPE, gently cover the spill with absorbent pads to prevent further aerosolization.
 - Wet the pads with a 70% ethanol solution.
 - Carefully wipe the area from the outside-in, placing all contaminated materials into a designated hazardous waste bag.

- Minor Spill (Liquid):
 - Alert others in the immediate area.
 - Cover the spill with absorbent material.
 - Wipe from the outside-in and place all materials into the hazardous waste bag.
- Personnel Exposure:
 - Skin: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.[\[1\]](#)
 - Eyes: Flush eyes with a gentle stream of water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[1\]](#)
 - Inhalation: Move to fresh air immediately.[\[1\]](#)
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[\[1\]](#)
 - Action: In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.

Disposal Plan

All materials that have come into contact with **ZAP-180013** are considered hazardous waste and must be disposed of accordingly. High-temperature incineration by a licensed hazardous waste management company is the preferred disposal method.

Waste Segregation:

- Black Waste Containers (Bulk/Grossly Contaminated): For unused or expired **ZAP-180013**, spill cleanup materials, and visibly contaminated items.
- Yellow Waste Containers (Trace Contaminated): For "RCRA empty" vials (containing less than 3% of the original volume), contaminated PPE, weigh boats, and other disposable labware.

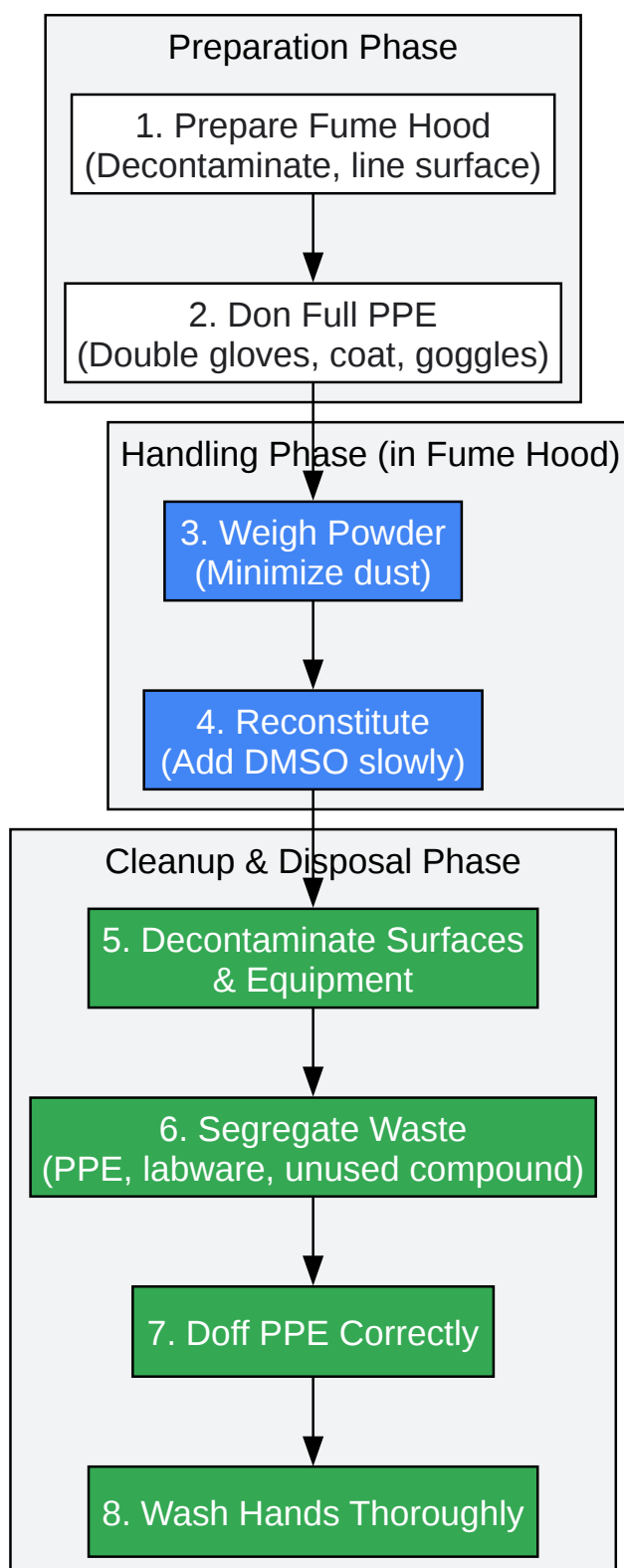
- Sharps Containers: Any needles or syringes used must be placed in a puncture-resistant sharps container labeled as "Cytotoxic Waste."

Procedure:

- Segregate waste at the point of generation into the correct, clearly labeled containers.
- Do not overfill containers; seal them when they are three-quarters full.
- Follow institutional procedures for hazardous waste labeling and pickup by Environmental Health & Safety (EHS).

Visual Guides and Protocols

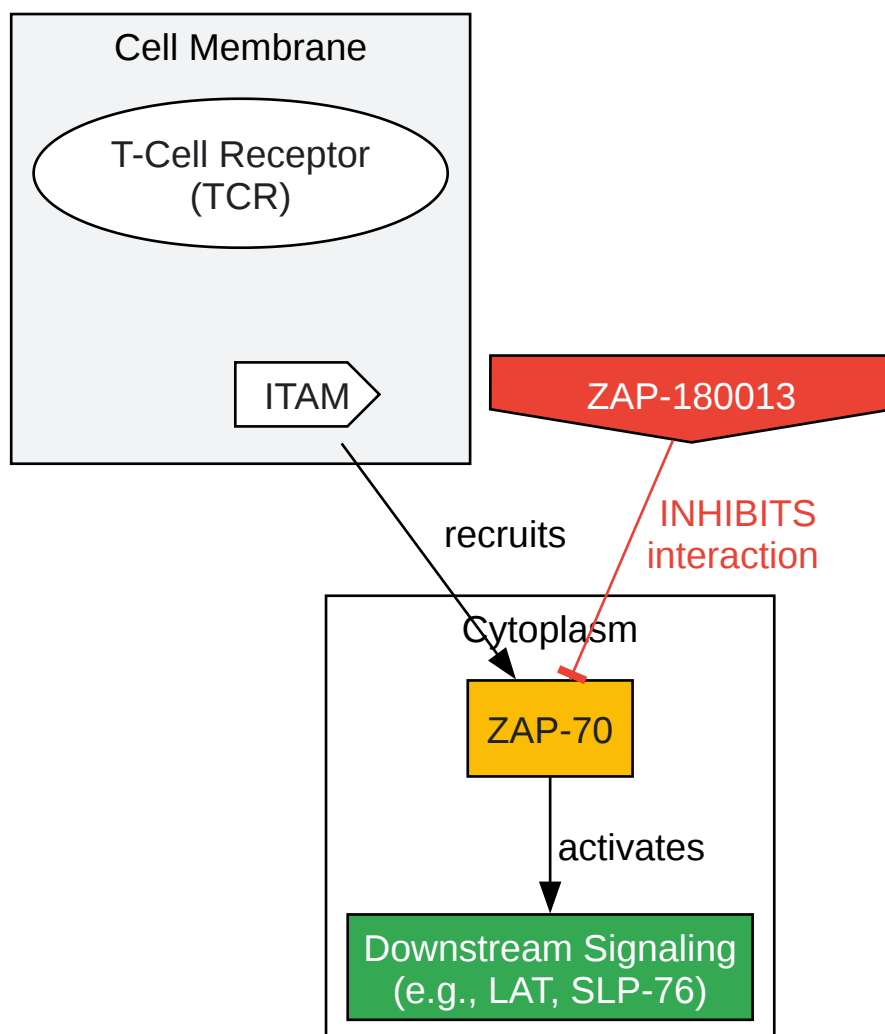
Experimental Workflow for Handling **ZAP-180013**



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Caption: Workflow for the safe handling of **ZAP-180013** from preparation to disposal.

Simplified ZAP-70 Signaling Pathway



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Caption: **ZAP-180013** inhibits the interaction between ZAP-70 and ITAMs in the TCR pathway.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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